

# InCl<sub>3</sub> physical characteristics and appearance

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## Compound Focus: Indium dichloride

CAS No.: 13465-11-7

Cat. No.: S1510343

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## Physical and Chemical Properties of InCl<sub>3</sub>

The table below summarizes the core physical characteristics and appearance of anhydrous indium(III) chloride.

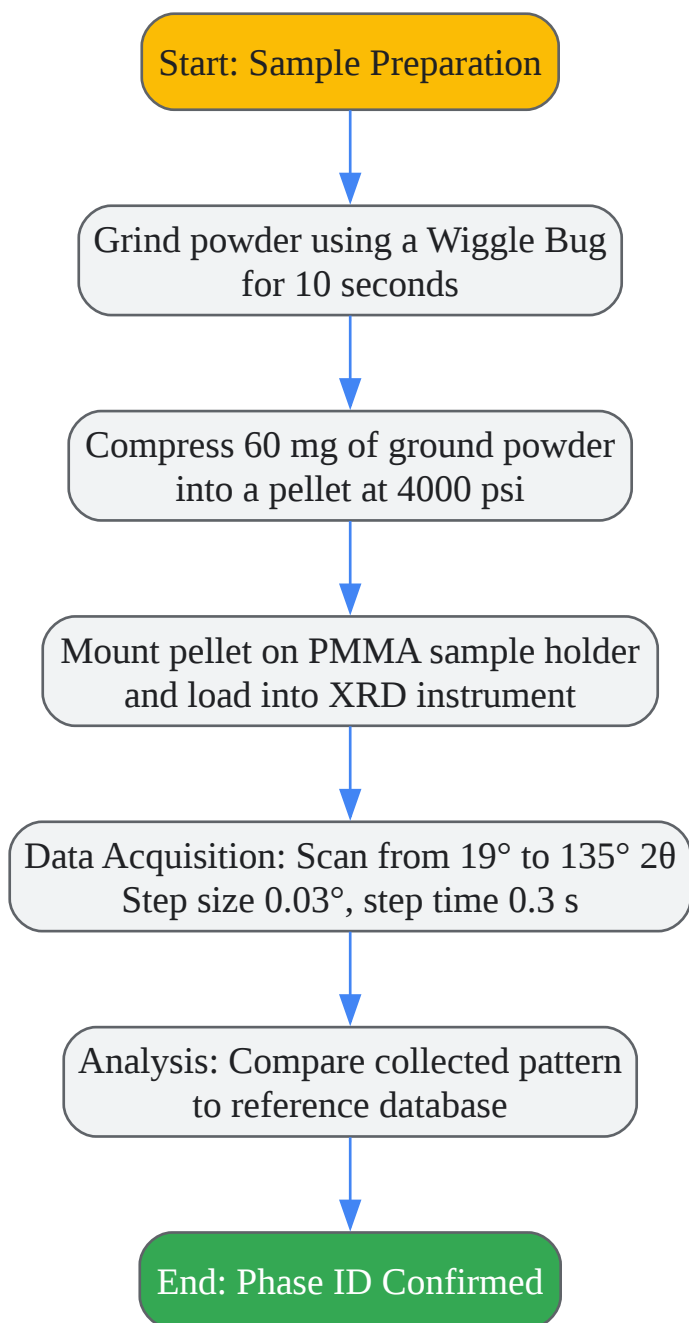
Property	Specification / Value
Molecular Formula	InCl <sub>3</sub> [1]
Appearance	White, flaky solid or crystalline powder [2] [1]
Molar Mass	221.17–221.18 g·mol <sup>-1</sup> [2] [1]
Density	3.46 g/cm <sup>3</sup> [2] [1]
Melting Point	586 °C [2] [1]
Boiling Point	800 °C [2] [1]
Solubility in Water	195 g/100 mL (exothermic) [2]
Hazards	Corrosive; causes severe skin burns and eye damage [2]

## Experimental Protocols for Characterization

Researchers typically use several analytical techniques to confirm the identity and purity of  $\text{InCl}_3$ . The following workflows are adapted from standard methodologies for analyzing crystalline powders.

### X-ray Powder Diffraction (XRD)

XRD is used for phase identification and to confirm the crystalline structure of a sample [3].



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*XRD workflow for crystalline phase identification*

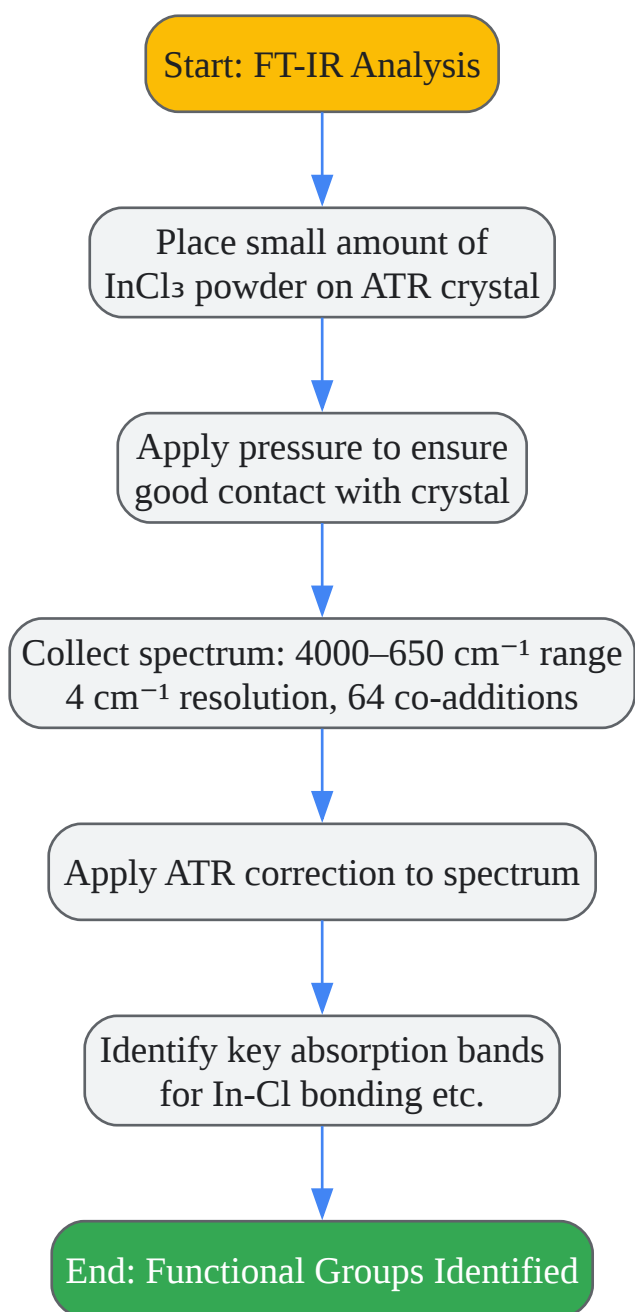
#### Key Methodology Details [3]:

- **Instrument:** Bruker AXS D2 Phaser X-ray diffractometer with a Cu-K $\alpha$  source.
- **Sample Prep:** Grind 120-200 mg of powder in a polystyrene vial with a grinding ball. Compress 60 mg of the ground material into a 1 cm diameter pellet.

- **Data Collection:** Scan range of  $19^\circ$  to  $135^\circ$   $2\theta$ , step size of  $0.03^\circ$ , and step time of 0.3 seconds (total run time ~20 minutes).
- **Data Analysis:** Use software (e.g., Diffrac.EVA) to compare the sample's diffraction pattern against known reference patterns for  $\text{InCl}_3$ .

## Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy helps identify functional groups and characterize metal-ligand coordination [4] [3].



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*FT-IR workflow for functional group analysis*

#### Key Methodology Details [3]:

- **Instrument:** Thermo Nicolet 8700 FT-IR spectrometer with a DTGS detector.
- **Accessory:** SensIR Durascope Attenuated Total Reflection (ATR) attachment with a diamond-coated ZnSe internal reflectance element. Minimal sample preparation is required.
- **Data Collection:** Collect spectrum over 4000–650  $\text{cm}^{-1}$  range at 4  $\text{cm}^{-1}$  resolution with 64 co-additions to improve signal-to-noise ratio.
- **Data Analysis:** Apply ATR correction and assign key absorption bands.

## UV-Vis Spectroscopy

UV-Vis spectroscopy can be used to study electronic transitions and monitor reactions catalyzed by  $\text{InCl}_3$  [5].

#### Key Methodology Details [5]:

- **Instrument:** UV-Vis spectrophotometer with a xenon lamp (or dual lamps: deuterium for UV, halogen for visible light).
- **Sample Holder:** Use quartz cuvettes (plastic and glass absorb UV light).
- **Sample Prep:** Dissolve sample in a suitable solvent (e.g., water, acetonitrile) and use the pure solvent for a reference/blank measurement.
- **Data Collection & Analysis:** Measure absorbance across the UV and visible light range. Use the Beer-Lambert Law ( $A = \epsilon cl$ ) for quantitation, ensuring absorbance values are below 1 for accurate results.

## Applications in Pharmaceutical Research

A significant application of  $\text{InCl}_3$  is catalyzing synthetic routes to nitrogen-containing heterocycles, which are core structures in many pharmaceuticals [6].

#### Key Catalytic Applications:

- **Synthesis of N-Heterocycles:**  $\text{InCl}_3$  efficiently catalyzes one-pot, multicomponent reactions to form complex structures like pyrroles, quinolines, and tetrahydroquinolines [6] [7].

- **Lewis Acid Catalyst:** Functions as a water-compatible, recyclable, and nontoxic Lewis acid catalyst for Friedel-Crafts acylations, Diels-Alder reactions, and Biginelli condensations [2] [6].
- **Advantages Over Other Catalysts:** Its stability in water and air (moisture compatibility) makes it superior to traditional moisture-sensitive Lewis acids like  $\text{AlCl}_3$ , simplifying experimental procedures and reducing waste [6].

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## References

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